

SRA880 degradation and storage conditions

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Compound of Interest

Compound Name: SRA880

Cat. No.: B1681101

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SRA880 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information on the degradation and storage of **SRA880**, a selective non-peptide somatostatin sst(1) receptor antagonist. It includes troubleshooting guides and frequently asked questions to address common issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is **SRA880** and what is its primary mechanism of action?

A1: **SRA880** is a selective non-peptide antagonist for the somatostatin sst(1) receptor.^[1] It functions as a competitive antagonist, meaning it binds to the sst(1) receptor and blocks the binding and subsequent signaling of the natural ligand, somatostatin (SRIF).^[1] **SRA880** has demonstrated high affinity for human sst(1) receptors and significantly lower affinity for other somatostatin receptor subtypes.^[1]

Q2: What are the recommended storage conditions for **SRA880**?

A2: For optimal stability, **SRA880** should be stored under the following conditions:

- Solid Form: Store in a dry, dark environment. For short-term storage (days to weeks), 0-4°C is recommended. For long-term storage (months to years), -20°C is ideal.

- In Solution: Prepare stock solutions and aliquot them to avoid repeated freeze-thaw cycles. Store aliquots at -20°C or colder. It is best to use freshly prepared solutions for experiments.

Q3: How should I prepare a stock solution of **SRA880**?

A3: The solubility of **SRA880** may vary depending on the specific salt form (e.g., free base, malonate). It is generally soluble in organic solvents such as DMSO. For cell-based assays, it is crucial to keep the final concentration of the organic solvent low (typically <0.1%) to avoid off-target effects.^[2]

Q4: Is **SRA880** sensitive to light?

A4: While specific photostability data for **SRA880** is not readily available, compounds with quinoline-like structures can be susceptible to photodegradation. Therefore, it is recommended to protect **SRA880**, both in solid form and in solution, from light exposure.^{[3][4]} Store in amber vials or wrap containers with aluminum foil.

SRA880 Degradation and Stability

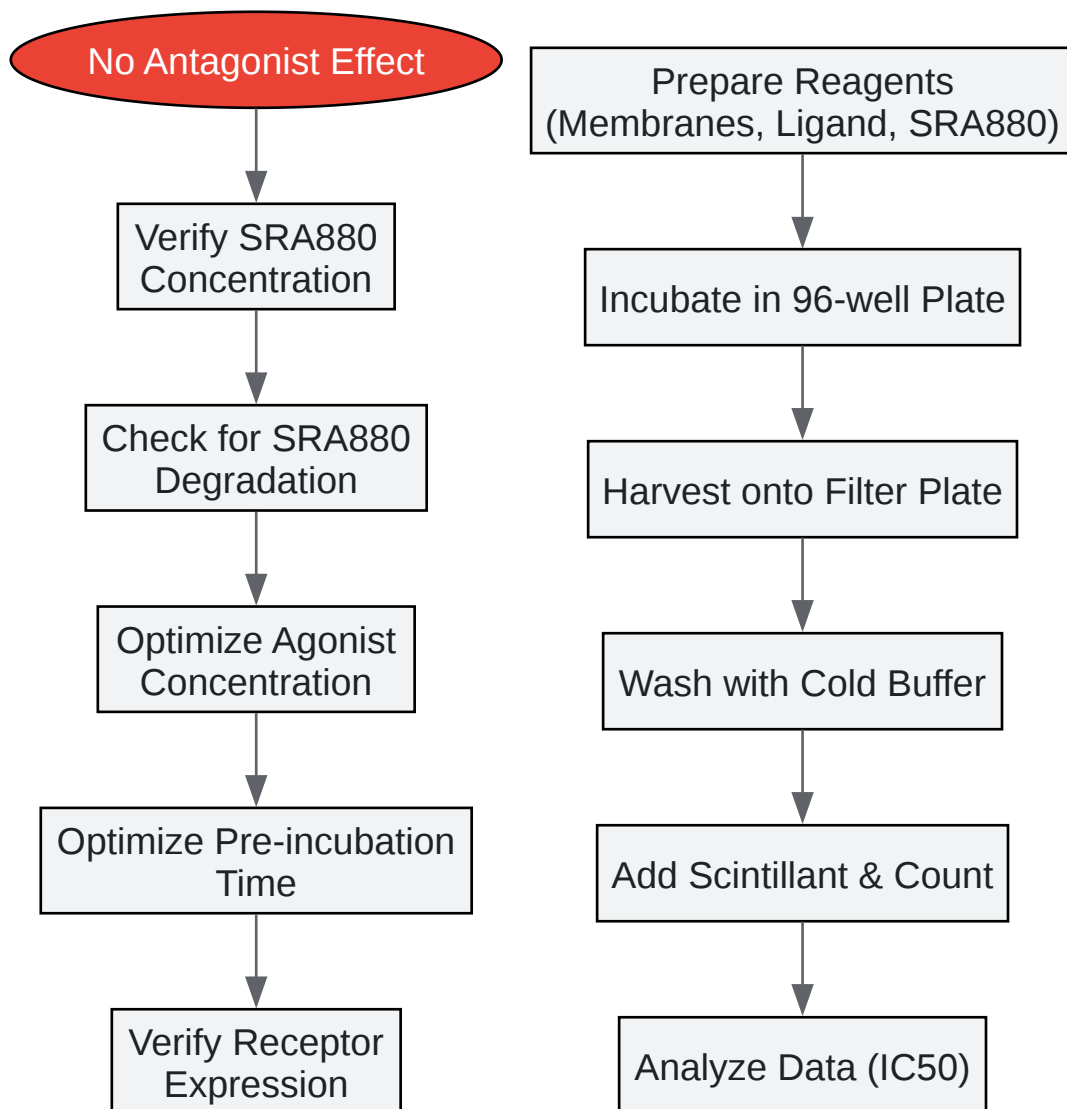
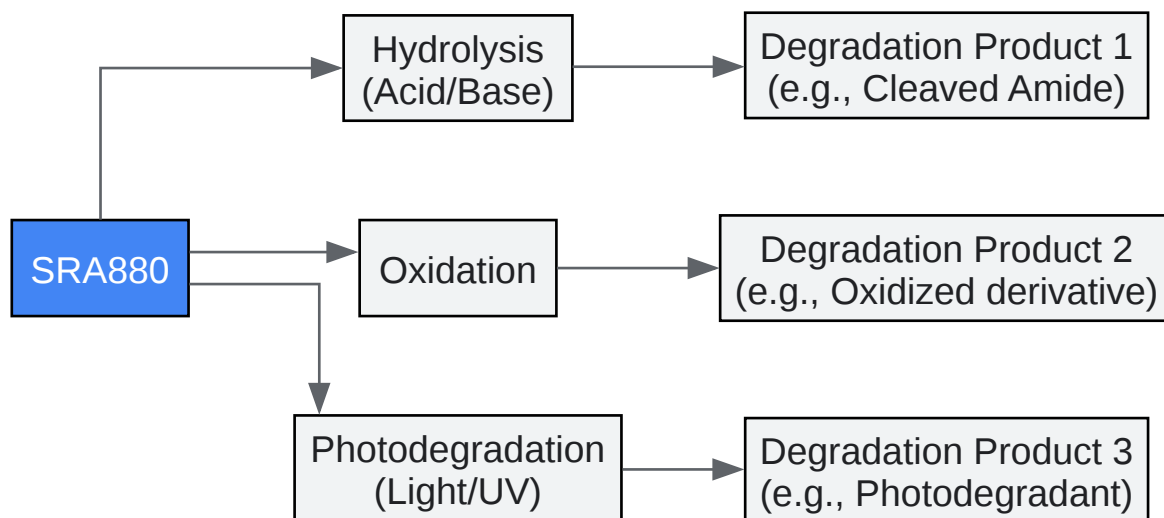
Understanding the potential degradation pathways of **SRA880** is crucial for ensuring the accuracy and reproducibility of experimental results. Forced degradation studies, which expose the compound to harsh conditions, help to identify potential degradation products and establish stability-indicating analytical methods.^{[5][6]}

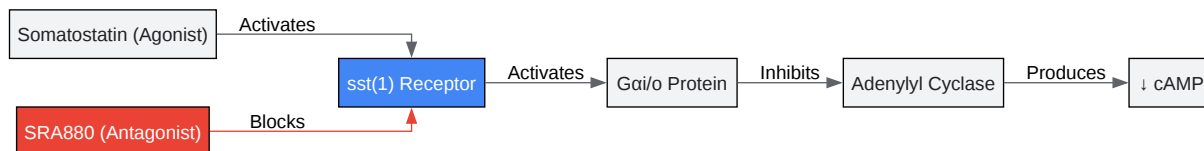
Potential Degradation Pathways

Based on the chemical structure of **SRA880**, which includes a benz[g]quinoline moiety, potential degradation pathways include:

- Hydrolysis: The amide linkage in the **SRA880** molecule could be susceptible to hydrolysis under acidic or basic conditions, leading to the cleavage of the piperazine amide group.
- Oxidation: The molecule contains several sites that could be prone to oxidation.
- Photodegradation: As mentioned, exposure to UV or visible light may lead to degradation, a common characteristic of heterocyclic compounds.^{[3][4]} The nitro group on the phenylpiperazine moiety may also contribute to photosensitivity.

The following diagram illustrates a hypothetical degradation pathway for **SRA880**.





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